

# Environmental Fate of Methyl p-tert-butylphenylacetate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl p-tert-butylphenylacetate

Cat. No.: B1297717

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the environmental fate of **Methyl p-tert-butylphenylacetate** (CAS No. 3549-23-3), a compound used as a fragrance and flavoring agent. Due to a lack of direct experimental data, this guide synthesizes information from predictive quantitative structure-activity relationship (QSAR) models, primarily the U.S. Environmental Protection Agency's EPI Suite™, and available data on structurally similar compounds. This guide covers the predicted pathways of degradation including biodegradation, photodegradation, and hydrolysis, as well as its potential for bioaccumulation and environmental distribution. Standardized experimental protocols for assessing these environmental fate endpoints are also detailed to guide future research.

## Introduction

**Methyl p-tert-butylphenylacetate**, also known as methyl 2-(4-tert-butylphenyl)acetate, is a synthetic compound valued for its sweet, woody, and camphoraceous odor.<sup>[1]</sup> It is used in a variety of consumer products, leading to its potential release into the environment through wastewater and other disposal pathways. Understanding its environmental fate—how it moves and transforms in the air, water, and soil—is crucial for a complete environmental risk assessment. This document serves as a technical resource for professionals involved in chemical safety and development, providing a summary of predicted environmental behavior and standardized methods for its empirical determination.

## Predicted Physicochemical Properties and Environmental Distribution

The environmental distribution of a chemical is largely governed by its physicochemical properties. The following table summarizes key properties for **Methyl p-tert-butylphenylacetate**, with most values estimated by the EPI Suite™ model.[\[2\]](#)

Table 1: Predicted Physicochemical Properties of **Methyl p-tert-butylphenylacetate**

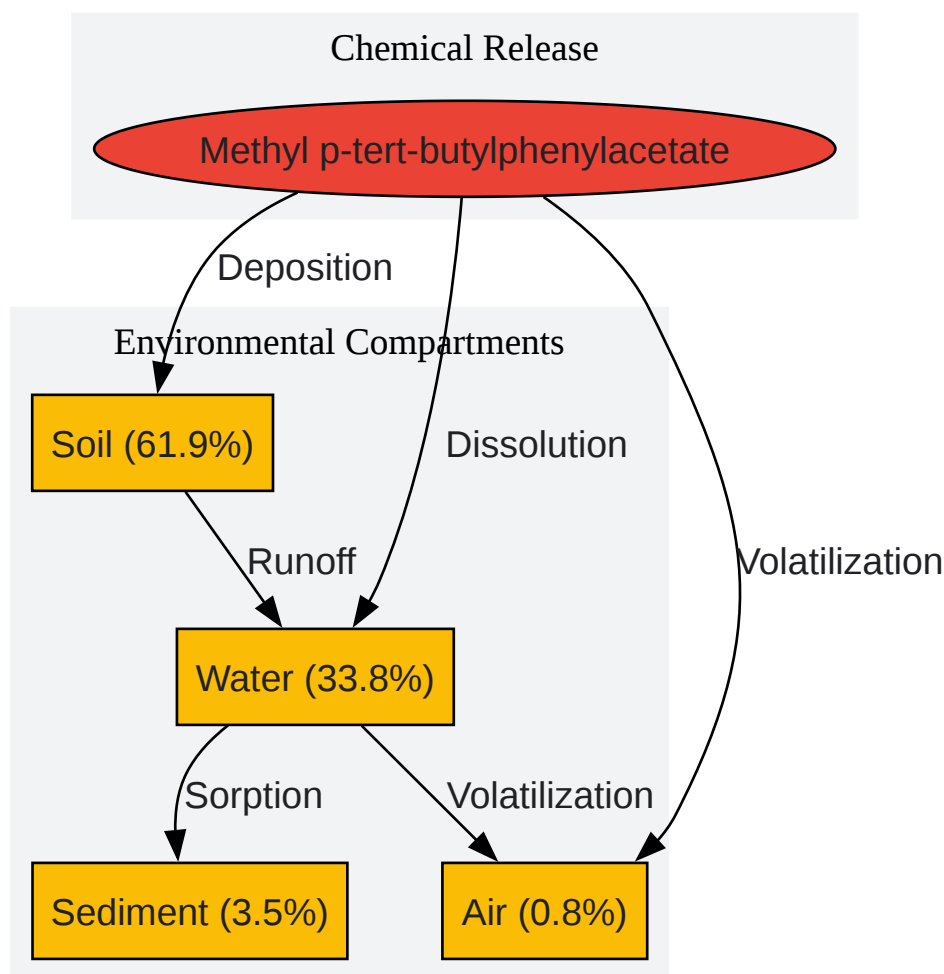
Property	Predicted Value	Source
Molecular Formula	C13H18O2	<a href="#">[3]</a>
Molecular Weight	206.28 g/mol	<a href="#">[4]</a>
Boiling Point	269.08 °C	EPI Suite™ <a href="#">[2]</a>
Melting Point	45.13 °C	EPI Suite™ <a href="#">[2]</a>
Vapor Pressure	0.0065 mm Hg (at 25 °C)	EPI Suite™ <a href="#">[2]</a>
Water Solubility	15.88 mg/L (at 25 °C)	EPI Suite™ <a href="#">[2]</a>
Log Octanol-Water Partition Coefficient (Log Kow)	3.99	EPI Suite™ <a href="#">[2]</a>
Henry's Law Constant	2.56E-06 atm-m3/mole	EPI Suite™ <a href="#">[2]</a>

Based on these properties, a Level III Fugacity Model simulation within EPI Suite™ predicts the environmental distribution of **Methyl p-tert-butylphenylacetate** if released into a standard model environment.

Table 2: Predicted Environmental Distribution of **Methyl p-tert-butylphenylacetate**

Environmental Compartment	Predicted Distribution (%)
Air	0.8
Water	33.8
Soil	61.9
Sediment	3.5
Biota	<0.1

This prediction suggests that if released, **Methyl p-tert-butylphenylacetate** is likely to partition predominantly to soil, with a significant amount remaining in the water compartment.



[Click to download full resolution via product page](#)

Predicted environmental distribution of **Methyl p-tert-butylphenylacetate**.

## Environmental Degradation Pathways

The persistence of a chemical in the environment is determined by its susceptibility to various degradation processes.

### Biodegradation

Biodegradation is a key process for the removal of organic chemicals from the environment. The EPI Suite™ BOWIN™ model predicts the likelihood of biodegradation.

Table 3: Predicted Biodegradation of **Methyl p-tert-butylphenylacetate**

Model	Prediction	Half-life
BIOWIN3 (Ultimate Biodegradation)	Weeks	-
BIOWIN4 (Primary Biodegradation)	Weeks-Months	-
BIOWIN5 (MITI Linear)	Not readily biodegradable	-
BIOWIN6 (MITI Non-Linear)	Not readily biodegradable	-
River Specific Biodegradation Rate	0.3067 days <sup>-1</sup>	2.260 days
STP Biodegradation Rate	0.1656 hours <sup>-1</sup>	4.185 hours

These predictions suggest that while **Methyl p-tert-butylphenylacetate** may not be readily biodegradable, it is expected to undergo ultimate biodegradation over a period of weeks to months in the environment. In a sewage treatment plant setting, significant removal through biodegradation is predicted.

### Photodegradation

Photodegradation involves the breakdown of chemicals by light. In the atmosphere, this primarily occurs through reactions with hydroxyl (OH) radicals.

Table 4: Predicted Atmospheric Photodegradation of **Methyl p-tert-butylphenylacetate**

Parameter	Predicted Value
OH Radical Reaction Rate Constant	$1.48 \times 10^{-11}$ cm <sup>3</sup> /molecule-sec
Atmospheric Half-life (12-hr day, $1.5 \times 10^6$ OH/cm <sup>3</sup> )	7.3 hours

This prediction indicates that **Methyl p-tert-butylphenylacetate** that partitions to the atmosphere is likely to be rapidly degraded. Direct photodegradation in water is not expected to be a significant process as the molecule does not contain chromophores that absorb light at wavelengths greater than 290 nm.

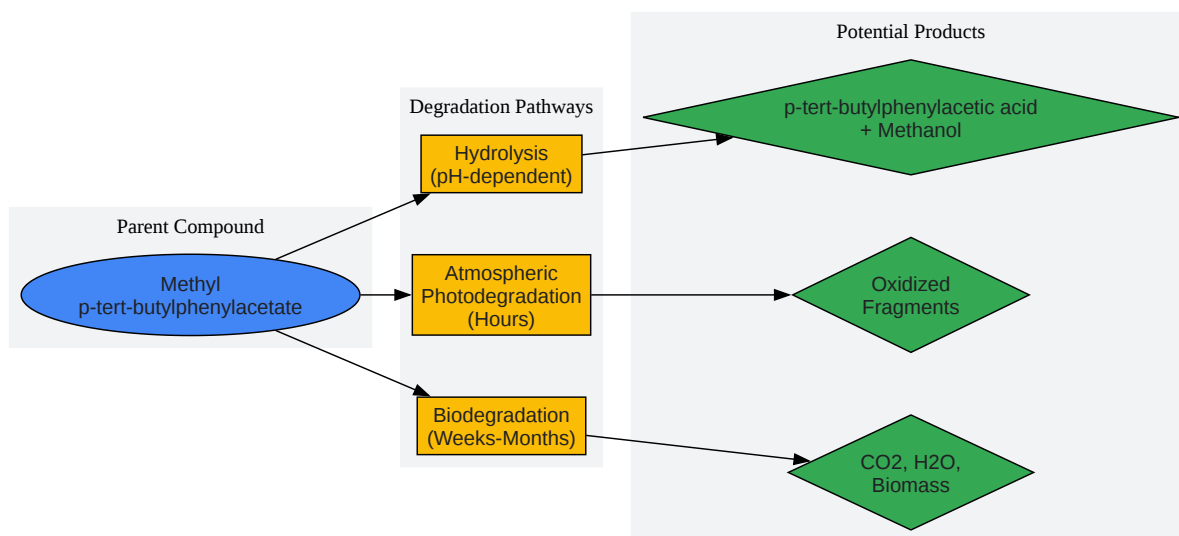
## Hydrolysis

Hydrolysis is the chemical breakdown of a compound due to reaction with water. As an ester, **Methyl p-tert-butylphenylacetate** has the potential to undergo hydrolysis.

Table 5: Predicted Hydrolysis of **Methyl p-tert-butylphenylacetate**

pH	Half-life (at 25 °C)
7	180 days
8	18 days

The hydrolysis rate is predicted to be pH-dependent, with faster degradation under alkaline conditions. At neutral environmental pH, hydrolysis is expected to be a slow process.



[Click to download full resolution via product page](#)

Predicted environmental degradation pathways for **Methyl p-tert-butylphenylacetate**.

## Bioaccumulation Potential

Bioaccumulation is the process by which chemicals are taken up by an organism either directly from exposure to a contaminated medium or by consumption of food containing the chemical.

Table 6: Predicted Bioaccumulation of **Methyl p-tert-butylphenylacetate**

Parameter	Predicted Value
Log Kow	3.99
Bioconcentration Factor (BCF)	145.3 L/kg
Bioaccumulation Factor (BAF)	126.7 L/kg

The predicted Log Kow of 3.99 suggests a moderate potential for bioaccumulation. The predicted BCF and BAF values are below the threshold for significant bioaccumulation concern (typically >2000).

## Experimental Protocols

While specific experimental data for **Methyl p-tert-butylphenylacetate** is lacking, the following sections describe standardized protocols that would be appropriate for determining its environmental fate.

## Biodegradation

OECD Test Guideline 301: Ready Biodegradability[5][6]

This guideline outlines six methods to screen for ready biodegradability in an aerobic aqueous medium. The "CO2 Evolution Test" (OECD 301B) is a common choice.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (e.g., from activated sludge) and incubated under aerobic conditions in the dark. The degradation is followed by the measurement of the CO2 produced.
- Apparatus: Temperature-controlled incubator, CO2-free air supply, a series of flasks for the test substance, a reference substance (e.g., sodium benzoate), and a blank control. CO2 trapping solution (e.g., barium hydroxide or sodium hydroxide) and a method for its titration.
- Procedure:
  - Prepare a mineral medium and add the test substance to achieve a concentration of 10-20 mg of organic carbon per liter.

- Inoculate the medium with a small volume of activated sludge.
- Aerate the flasks with CO<sub>2</sub>-free air, and pass the effluent gas through the CO<sub>2</sub> trapping solution.
- Incubate at a constant temperature (e.g., 20-25°C) for 28 days.
- At regular intervals, measure the amount of CO<sub>2</sub> produced by titrating the remaining trapping solution.
- Data Analysis: The percentage of biodegradation is calculated as the ratio of the amount of CO<sub>2</sub> produced from the test substance to its theoretical maximum, corrected for the CO<sub>2</sub> produced in the blank control. A substance is considered readily biodegradable if it reaches a pass level of >60% ThCO<sub>2</sub> within a 10-day window during the 28-day test.

## Photodegradation in Water

OECD Test Guideline 316: Phototransformation of Chemicals in Water – Direct Photolysis[7][8]

- Principle: This tiered guideline assesses the potential for direct photolysis in surface water. Tier 1 involves a theoretical screen. If significant photolysis is predicted, a Tier 2 experimental study is conducted.
- Apparatus: A photoreactor with a light source simulating natural sunlight (e.g., a filtered xenon arc lamp), temperature-controlled sample chambers, and quartz or borosilicate glass reaction vessels. Analytical instrumentation (e.g., HPLC, GC-MS) to quantify the test substance.
- Procedure:
  - Prepare sterile, buffered aqueous solutions (pH 4, 7, and 9) of the test substance at a concentration not exceeding half its solubility.
  - Irradiate the samples in the photoreactor at a constant temperature.
  - Run parallel dark controls to account for non-photolytic degradation.



- Collect samples at appropriate time intervals and analyze for the concentration of the test substance.
- Data Analysis: The rate of decline of the test substance is used to determine the pseudo-first-order rate constant and the photolysis half-life.

## Hydrolysis

OECD Test Guideline 111: Hydrolysis as a Function of pH[9][10][11][12]

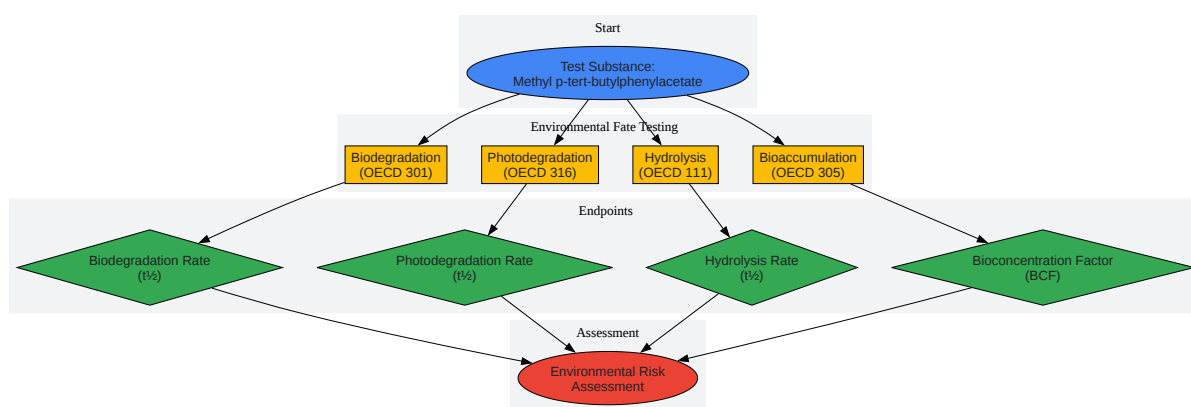
- Principle: This method determines the rate of hydrolysis of a chemical in sterile aqueous buffer solutions at environmentally relevant pH values and temperatures.
- Apparatus: Temperature-controlled water bath or incubator, sterile glass vessels, and analytical instrumentation for quantifying the test substance.
- Procedure:
  - Prepare sterile aqueous buffer solutions at pH 4, 7, and 9.
  - Add the test substance to the buffer solutions.
  - Incubate the solutions in the dark at a constant temperature (a preliminary test at 50°C is often conducted, followed by tests at lower temperatures if hydrolysis is observed).
  - Collect samples at various time points and analyze for the concentration of the parent compound and, if necessary, hydrolysis products.
- Data Analysis: The hydrolysis rate constant and half-life are determined for each pH.

## Bioaccumulation

OECD Test Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure[13][14][15]

- Principle: This guideline describes procedures for characterizing the bioconcentration potential of substances in fish. The test consists of an uptake phase followed by a depuration phase.

- Apparatus: A flow-through or semi-static system for exposing fish to the test substance in water, holding tanks for fish, and analytical equipment to measure the concentration of the test substance in fish tissue and water.
- Procedure:
  - Uptake Phase: Expose a group of fish (e.g., rainbow trout, zebrafish) to a constant, sublethal concentration of the test substance in water for a defined period (e.g., 28 days).
  - Depuration Phase: Transfer the fish to a clean water system and monitor the elimination of the test substance from their tissues over time.
  - Sample fish and water at regular intervals during both phases.
- Data Analysis: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to its concentration in the water at steady-state. Kinetic BCFs can also be calculated from the uptake and depuration rate constants.



[Click to download full resolution via product page](#)

General experimental workflow for environmental fate assessment.

## Conclusion

In the absence of direct experimental data, predictive models provide valuable insights into the likely environmental fate of **Methyl p-tert-butylphenylacetate**. The available models suggest that this compound is not readily biodegradable but will likely undergo ultimate degradation in the environment. It is expected to degrade rapidly in the atmosphere but slowly in water via hydrolysis at neutral pH. Its potential for bioaccumulation is predicted to be low to moderate. The primary environmental compartments of concern are soil and water. The experimental

protocols outlined in this guide, based on internationally recognized OECD guidelines, provide a clear framework for generating the empirical data needed to refine this environmental fate profile and conduct a thorough risk assessment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl p-tert-butylphenylacetate | C<sub>13</sub>H<sub>18</sub>O<sub>2</sub> | CID 605629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EPI System Information for methyl butyl phenyl acetate 3549-23-3 [thegoodscentscompany.com]
- 3. scent.vn [scent.vn]
- 4. Methyl p-tert-butylphenylacetate = 97 , FG 3549-23-3 [sigmaaldrich.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. catalog.labcorp.com [catalog.labcorp.com]
- 10. OECD 111: Hydrolysis as a Function of pH | ibacon GmbH [ibacon.com]
- 11. oecd.org [oecd.org]
- 12. oecd.org [oecd.org]
- 13. OECD 305: Bioaccumulation in Fish | ibacon GmbH [ibacon.com]
- 14. catalog.labcorp.com [catalog.labcorp.com]
- 15. oecd.org [oecd.org]
- To cite this document: BenchChem. [Environmental Fate of Methyl p-tert-butylphenylacetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297717#environmental-fate-of-methyl-p-tert-butylphenylacetate]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)